

Personal protective equipment for handling Salpyran dihydrochloride

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Compound of Interest

Compound Name: Salpyran dihydrochloride

Cat. No.: B10856861

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Essential Safety and Handling Guide for Salpyran Dihydrochloride

This document provides immediate safety, operational, and disposal protocols for laboratory personnel handling **Salpyran dihydrochloride**. Adherence to these guidelines is critical to ensure a safe working environment and proper management of this chemical compound.

Hazard Identification and Classification

Salpyran dihydrochloride is classified as a hazardous substance. The primary routes of exposure are oral ingestion and dermal contact. It is crucial to handle this compound with care to avoid accidental exposure.

GHS Hazard Statements:

- H301 + H311: Toxic if swallowed or in contact with skin.
- H317: May cause an allergic skin reaction.

Signal Word: Danger

| Hazard Class | Category | Hazard Statement |
|------------------------|------------|---|
| Acute Toxicity, Oral | Category 3 | H301: Toxic if swallowed |
| Acute Toxicity, Dermal | Category 3 | H311: Toxic in contact with skin |
| Skin Sensitization | Category 1 | H317: May cause an allergic skin reaction |

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Salpyran dihydrochloride** to minimize exposure and ensure personal safety.

| Protection Type | Recommended Equipment | Specification |
|--------------------------|---------------------------|---|
| Eye Protection | Safety glasses or goggles | Conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. [1] |
| Hand Protection | Chemical-resistant gloves | Wear appropriate protective gloves to prevent skin exposure. [1] |
| Skin and Body Protection | Protective clothing | Wear appropriate protective clothing to prevent skin exposure. [1] Contaminated work clothing must not be allowed out of the workplace. |
| Respiratory Protection | Air-purifying respirator | If dusts are generated, use a NIOSH-approved respirator. |

Handling and Storage Procedures

Proper handling and storage are essential to maintain the integrity of **Salpyran dihydrochloride** and to prevent accidental exposure or contamination.

Handling:

- Avoid breathing dust.
- Wash skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Avoid generation and inhalation of dusts in all circumstances.
- Ensure adequate ventilation in the handling area.

Storage:

- Keep the container tightly closed.
- Store in a dry and well-ventilated place.
- Store locked up.

Emergency and First Aid Measures

In case of exposure, immediate action is required.

| Exposure Route | First Aid Measures |
|----------------|--|
| If Swallowed | Immediately call a POISON CENTER or doctor. Rinse mouth. |
| If on Skin | Wash with plenty of water. Call a POISON CENTER or doctor if you feel unwell. If skin irritation or rash occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse. |
| General Advice | In case of an accident or if you feel unwell, seek medical advice immediately. |

Disposal Plan

Salpyran dihydrochloride and its containers must be disposed of as hazardous waste.

Disposal Guidelines:

- Dispose of contents and container in accordance with all local, regional, national, and international regulations.
- Do not let the product enter drains.
- Contaminated packaging should be treated as the product itself.

Experimental Workflow and Safety Checkpoints

The following diagram illustrates the key steps for safely handling **Salpyran dihydrochloride** from receipt to disposal, highlighting critical safety checkpoints.



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Caption: Workflow for Safe Handling of **Salpyran Dihydrochloride**.

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References

- 1. fishersci.com [fishersci.com]
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